

Sulfo Cy5 bis COOH: A Technical Guide for Researchers

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Compound of Interest

Compound Name: Sulfo Cy5 bis COOH

Cat. No.: B15598095

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This in-depth technical guide serves as a comprehensive resource for researchers, scientists, and drug development professionals on the specifications and applications of **Sulfo Cy5 bis COOH**. This water-soluble, far-red fluorescent dye is a derivative of the popular Cyanine5 (Cy5) fluorophore, engineered with two carboxylic acid groups and sulfonate moieties to enhance its utility in bioconjugation and bioimaging.

Core Specifications

Sulfo Cy5 bis COOH and its closely related mono-carboxy variant are characterized by their bright fluorescence, high photostability, and excellent water solubility, which minimizes the need for organic solvents in labeling reactions.^[1] The key quantitative specifications for these dyes are summarized below for easy comparison.

Table 1: Quantitative Data for Sulfo-Bis-(N,N'-carboxylic acid)-Cy5

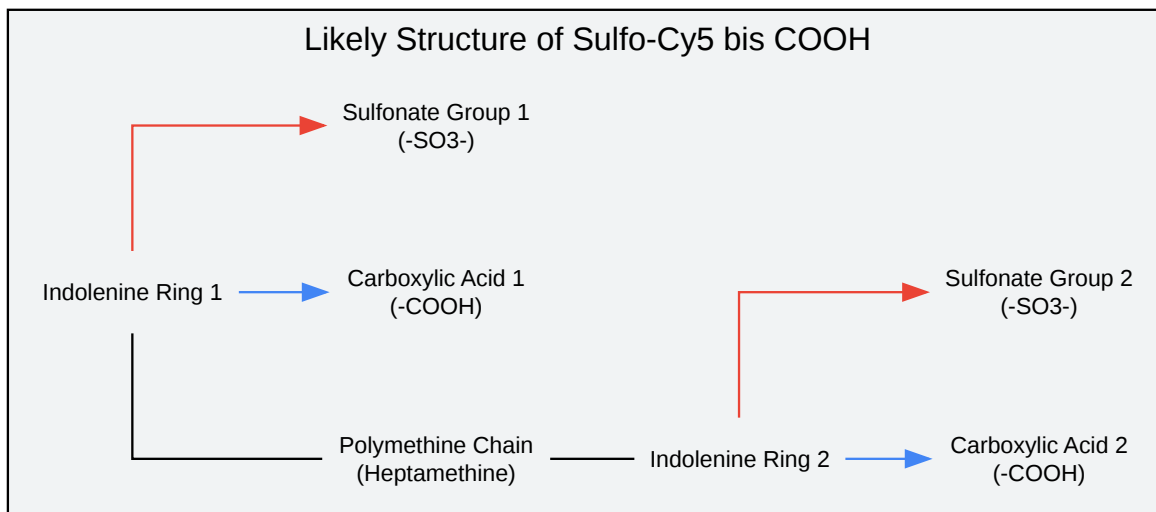
Parameter	Value	Reference(s)
Molecular Weight	823.8 g/mol	[2]
Molecular Formula	C37H47BrN2O10S2	[2]
Purity	>97%	[2]
Storage Condition	-20°C	[2]
Key Features	Water-soluble, unactivated dicarboxylic acid with absorbance and emission spectra identical to Cy5.	[2]

Table 2: Quantitative Data for Sulfo-Cy5 carboxylic acid (mono-carboxy variant)

Parameter	Value	Reference(s)
Molecular Weight	664.8 g/mol	[3]
Molecular Formula	C32H37N2NaO8S2	[3]
Excitation Max (λ_{ex})	646 nm	[3][4]
Emission Max (λ_{em})	662 nm	[3][4]
Extinction Coefficient	271,000 $\text{cm}^{-1}\text{M}^{-1}$	[3][4]
Fluorescence Quantum Yield	0.2 - 0.28	[3][4]
Purity	>96%	[3]
Solubility	Water, DMSO, DMF	[3][4]
Storage Condition	-20°C	[3]

Visualizing Core Concepts

To better understand the structure and application of **Sulfo Cy5 bis COOH**, the following diagrams have been generated.



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Caption: A simplified diagram illustrating the likely core structure of Sulfo-Cy5 bis COOH.

Experimental Protocols

Sulfo Cy5 bis COOH is primarily used for labeling biomolecules such as proteins, antibodies, and amine-modified oligonucleotides. The carboxylic acid groups must first be activated to a reactive ester (e.g., N-hydroxysuccinimide (NHS) ester) to enable covalent bond formation with primary amines on the target molecule.

Protein Labeling Protocol (Representative)

This protocol provides a general procedure for conjugating an activated carboxylic acid dye to a protein, such as an antibody.

Materials:

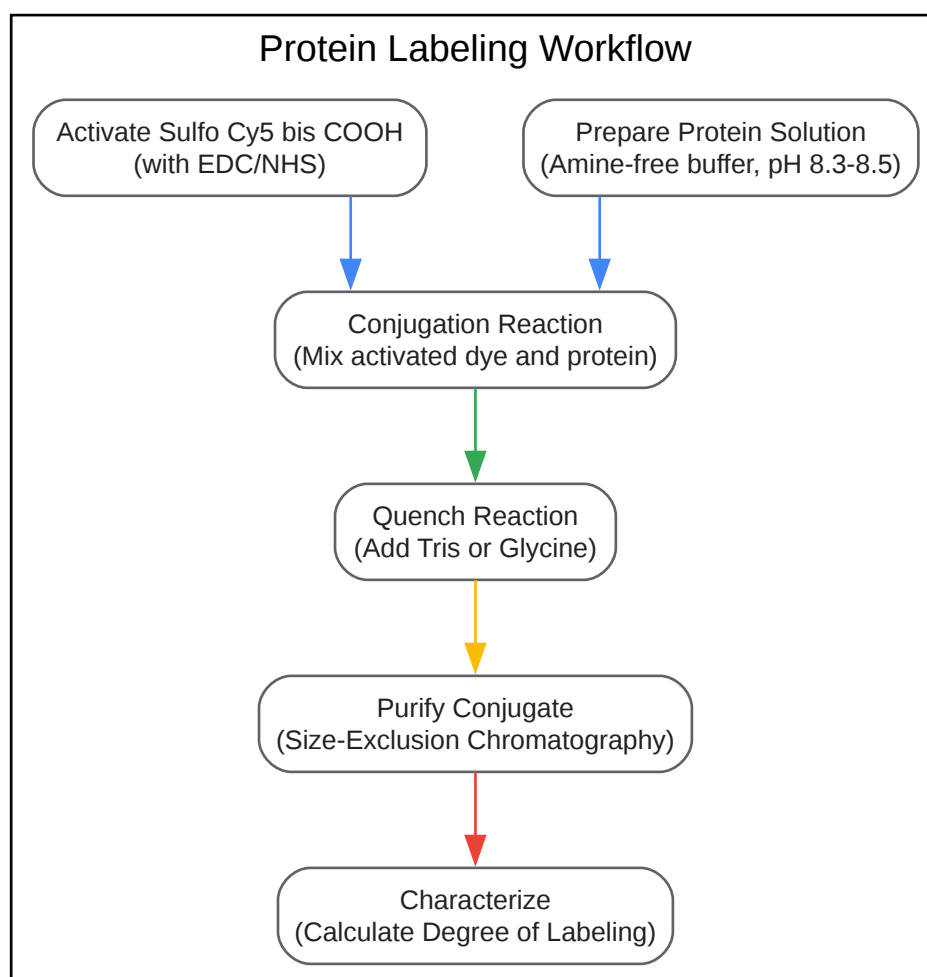
- Protein (e.g., IgG antibody) in an amine-free buffer (e.g., PBS, pH 7.4)
- **Sulfo Cy5 bis COOH**
- Activation reagents: N-hydroxysuccinimide (NHS) and a carbodiimide (e.g., EDC)

- Anhydrous Dimethylformamide (DMF) or Dimethylsulfoxide (DMSO)
- Reaction Buffer: 0.1 M sodium bicarbonate or borate buffer, pH 8.3-8.5
- Quenching Buffer: 1 M Tris-HCl, pH 8.0 or 1 M glycine
- Purification column (e.g., Sephadex G-25)

Procedure:

- Dye Activation:
 - Dissolve **Sulfo Cy5 bis COOH**, NHS, and EDC in anhydrous DMF or DMSO to prepare a concentrated stock solution. The molar ratio of dye:NHS:EDC should be optimized, but a 1:1.2:1.2 ratio is a common starting point.
 - Incubate the activation mixture for 1 hour at room temperature in the dark.
- Protein Preparation:
 - Dissolve the protein in the Reaction Buffer at a concentration of 2-10 mg/mL. Ensure the buffer is free of primary amines (e.g., Tris, glycine) as they will compete with the labeling reaction.[\[4\]](#)
- Conjugation Reaction:
 - Slowly add a calculated molar excess of the activated dye solution to the protein solution while gently stirring. The optimal dye-to-protein molar ratio should be determined empirically, but a starting point of 10-20 fold molar excess of dye is common for antibodies.
 - Incubate the reaction for 1-2 hours at room temperature, protected from light.
- Quenching (Optional):
 - To stop the reaction, add the Quenching Buffer to a final concentration of 50-100 mM and incubate for 30 minutes at room temperature.[\[5\]](#)

- Purification:
 - Separate the labeled protein from the unreacted dye using a size-exclusion chromatography column (e.g., Sephadex G-25) equilibrated with a suitable storage buffer (e.g., PBS).
- Characterization:
 - Determine the Degree of Labeling (DOL) by measuring the absorbance of the conjugate at 280 nm (for protein) and ~646 nm (for Sulfo Cy5). A correction factor is needed to account for the dye's absorbance at 280 nm.[5]



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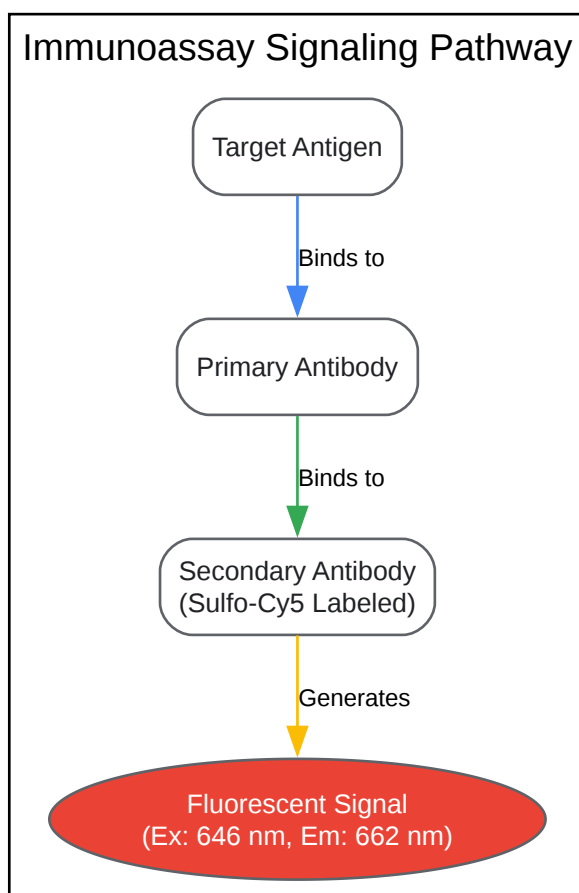
Caption: A typical workflow for labeling proteins with amine-reactive fluorescent dyes.

Applications in Research

Sulfo Cy5-labeled biomolecules are widely used in various fluorescence-based applications due to the dye's spectral properties in the far-red region, which helps to reduce background autofluorescence from biological samples.

Common Applications:

- Fluorescence Microscopy: High-contrast imaging of cellular structures and proteins.
- Flow Cytometry: Precise cell sorting and analysis with distinct signals.
- Immunoassays: Used as a detection reagent in Western blotting and ELISA.
- In Vivo Imaging: Suitable for deep-tissue imaging with low background interference.



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Caption: A simplified signaling pathway for indirect fluorescent immunoassay detection.

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